

What is the chemical structure of Leeaoside?

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Compound of Interest

Compound Name: *Leeaoside*

Cat. No.: *B14012602*

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Etoposide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of Etoposide, a potent anti-cancer agent. It details the chemical structure, mechanism of action, and significant signaling pathways affected by this compound. This document also includes a compilation of quantitative data from various studies and detailed experimental protocols for key assays, intended to serve as a valuable resource for professionals in the fields of oncology, pharmacology, and drug development.

Chemical Structure and Properties

Etoposide is a semi-synthetic derivative of podophyllotoxin, a naturally occurring compound found in the American Mayapple plant (*Podophyllum peltatum*)[1][2]. It is a glycosidic derivative of podophyllotoxin, specifically a 4'-demethylepipodophyllotoxin 9-[4,6-O-(R)-ethylidene-β-D-glucopyranoside][3].

Property	Value	Reference
IUPAC Name	(5R,5aR,8aR,9S)-5-(4-hydroxy-3,5-dimethoxyphenyl)-9-(((2R,4aR,6R,7R,8R,8aS)-7,8-dihydroxy-2-methylhexahydropyrano[3,2-d][1][4]dioxin-6-yl)oxy)-5,8,8a,9-tetrahydrofuro[3',4':6,7]naphtho[2,3-d][1][4]dioxol-6(5aH)-one	[3]
CAS Number	33419-42-0	[3][5]
Molecular Formula	C ₂₉ H ₃₂ O ₁₃	[1][5]
Molecular Weight	588.56 g/mol	[3]
Appearance	White to yellow-brown crystalline powder	[1]
Solubility	Soluble in organic solvents such as methanol and chloroform; sparingly soluble in water and ether.	[1][3]
SMILES	<chem>C[C@@H]1OC[C@@H]2--INVALID-LINK----INVALID-LINK--O[C@@H]3c4cc5c(cc4--INVALID-LINK--c7cc(c(c(c7)OC)O)OC)OCO5)O">C@@HO</chem>	[1]

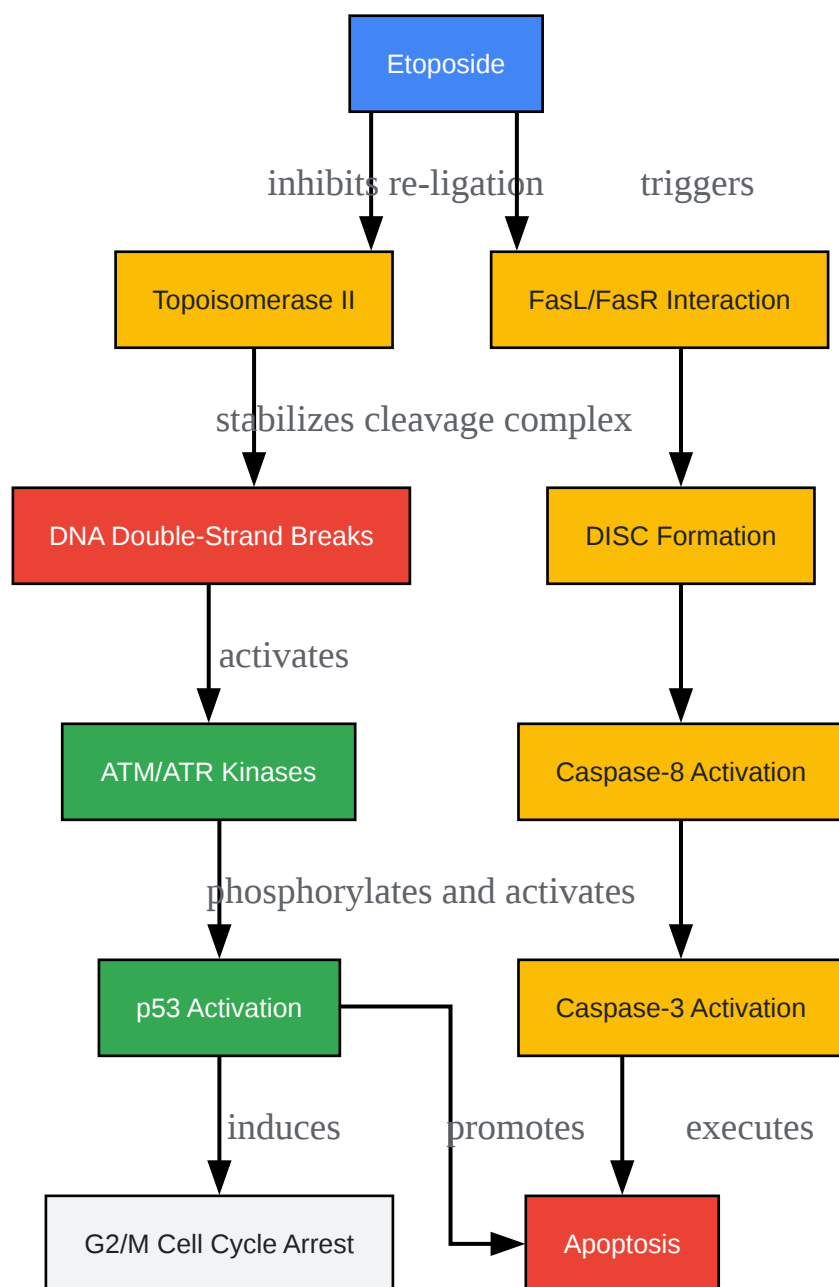
Mechanism of Action

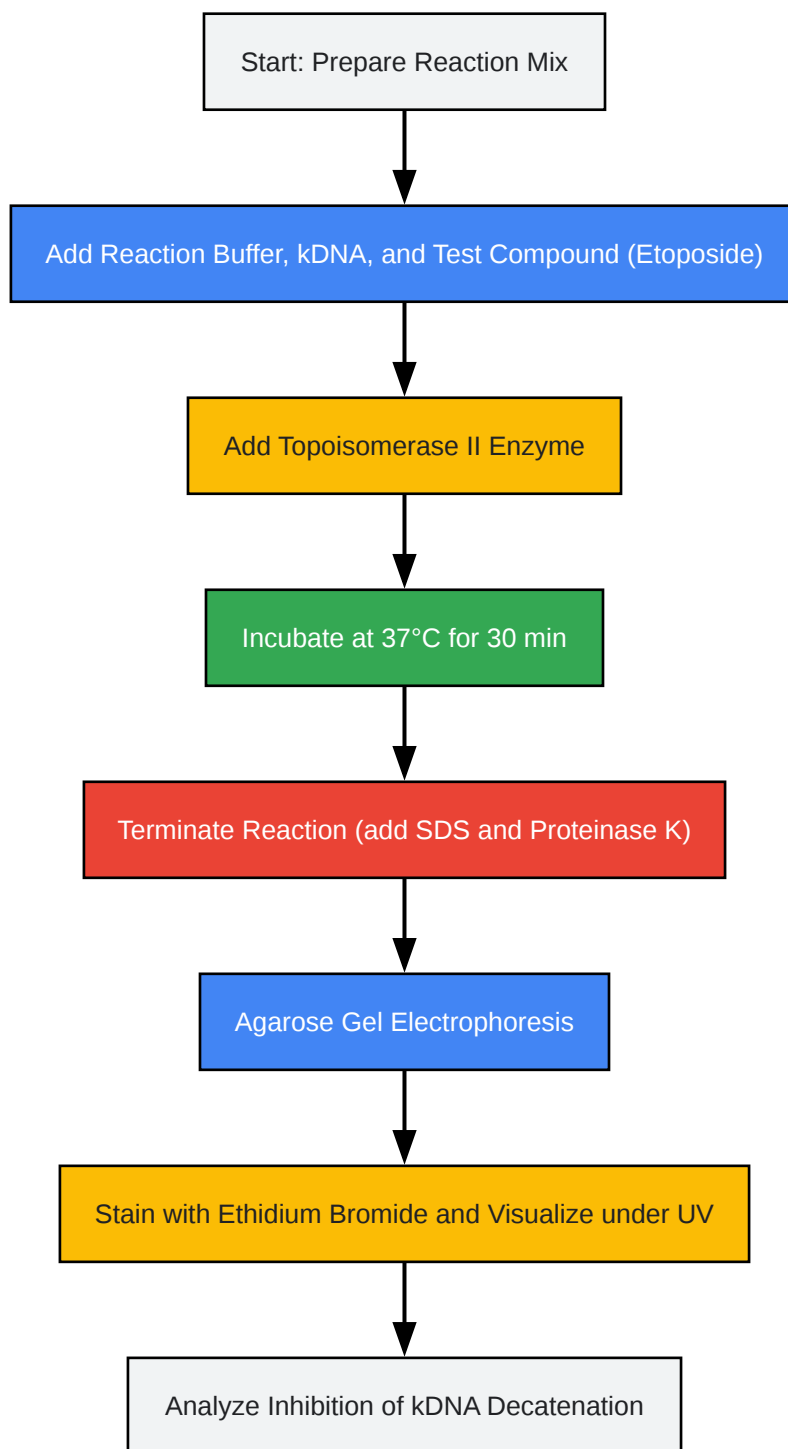
Etoposide's primary mechanism of action is the inhibition of topoisomerase II, an essential enzyme involved in resolving topological problems in DNA during replication, transcription, and recombination[1][6][7].

Etoposide stabilizes a ternary complex between topoisomerase II and DNA, preventing the re-ligation of the double-strand breaks created by the enzyme[1][7]. This leads to the accumulation of persistent DNA double-strand breaks, which triggers a cascade of cellular events, including cell cycle arrest and apoptosis[1][4][7]. The cytotoxic effects of etoposide are most prominent in the late S and G2 phases of the cell cycle[7].

Signaling Pathways

The DNA damage induced by Etoposide activates several signaling pathways, primarily culminating in apoptosis.





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